

# A Comprehensive Technical Guide to the Solubility of Acid Red 111

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This technical guide provides an in-depth analysis of the solubility of **Acid Red 111** (C.I. 23266; CAS No. 6358-57-2), a disazo dye. The document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of a general experimental workflow.

## Core Data Presentation: Solubility Profile of Acid Red 111

The solubility of **Acid Red 111** is significantly influenced by the solvent and temperature. Below is a summary of the available data.

## Quantitative Solubility Data in Aqueous Media

The solubility of **Acid Red 111** in water has been quantitatively determined at different temperatures, highlighting the positive correlation between temperature and solubility.

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	2.36[1]
Water	90	25[2][3]

## Qualitative Solubility Data in Organic Solvents

While specific quantitative data for **Acid Red 111** in various organic solvents is not readily available in the literature, its solubility characteristics have been described. The free acid form of **Acid Red 111** shows good to excellent solubility in polar organic solvents.

Solvent	Solvent Type	Qualitative Solubility
Methanol	Polar Protic	Good[4]
Ethanol	Polar Protic	Good, Favorable[4]
Acetone	Polar Aprotic	Excellent[4]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Excellent[4]

## Experimental Protocols for Solubility Determination

The following is a standard methodology for determining the solubility of a dye such as **Acid Red 111** in a given solvent. This protocol is based on the equilibrium saturation method.

### Objective

To determine the concentration of a saturated solution of **Acid Red 111** in a specific solvent at a controlled temperature.

### Materials and Equipment

- **Acid Red 111** (powder form)
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Temperature-controlled orbital shaker or magnetic stirrer with hot plate
- Thermostatic water bath
- Volumetric flasks and pipettes

- Centrifuge
- Syringe filters (e.g., 0.45 µm pore size)
- UV-Vis spectrophotometer
- Cuvettes

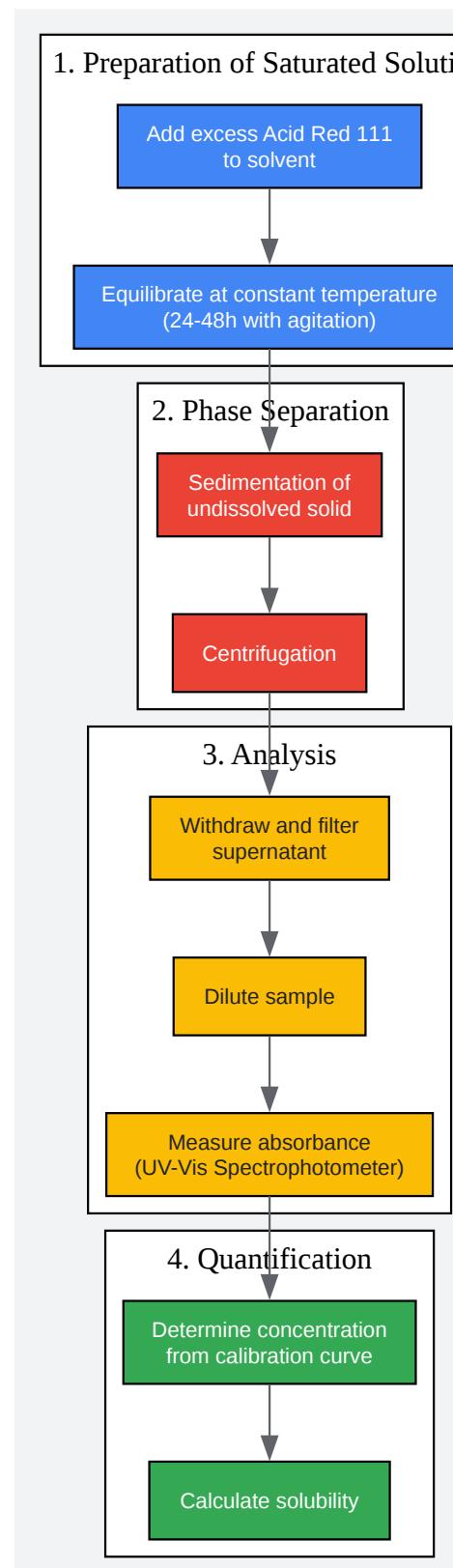
## Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of **Acid Red 111** powder to a known volume of the solvent in a sealed, airtight container (e.g., a screw-cap vial or flask). The presence of undissolved solid is essential to ensure saturation.
  - Place the container in a temperature-controlled shaker or water bath set to the desired experimental temperature.
  - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Separation:
  - After the equilibration period, cease agitation and allow the suspension to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to sediment.
  - To further separate the solid from the liquid phase, centrifuge the sample at a high speed (e.g., 5000 rpm for 15 minutes).
- Analysis of the Saturated Solution:
  - Carefully withdraw an aliquot of the clear supernatant using a pipette.
  - Immediately filter the aliquot using a syringe filter to remove any remaining suspended particles.

- Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of a pre-determined calibration curve.
- Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Acid Red 111**.
- Quantification and Calculation:
  - Prepare a series of standard solutions of **Acid Red 111** with known concentrations in the same solvent.
  - Measure the absorbance of each standard solution to create a calibration curve (absorbance vs. concentration).
  - Using the calibration curve, determine the concentration of the diluted sample.
  - Calculate the original concentration of the saturated solution by multiplying the concentration of the diluted sample by the dilution factor. This value represents the solubility of **Acid Red 111** in the solvent at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **Acid Red 111**.

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General workflow for solubility determination.

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